

Foliar Application of Naphthalene Acetic Acid (NAA): Enhancing Crop Yield

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Compound of Interest

Compound Name: Naphthalic acid

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Naphthalene acetic acid (NAA) is a synthetic auxin, a class of plant hormones that play a crucial role in regulating various aspects of plant growth and development. As a plant growth regulator, NAA is widely utilized in agriculture and horticulture to manipulate physiological processes to improve crop yield and quality. Its applications include preventing premature flower and fruit drop, inducing rooting in cuttings, and thinning of fruit. These application notes provide a comprehensive overview of the use of foliar-applied NAA to enhance crop yield, detailing its mechanism of action, experimental protocols, and a summary of its effects on various crops.

Mechanism of Action

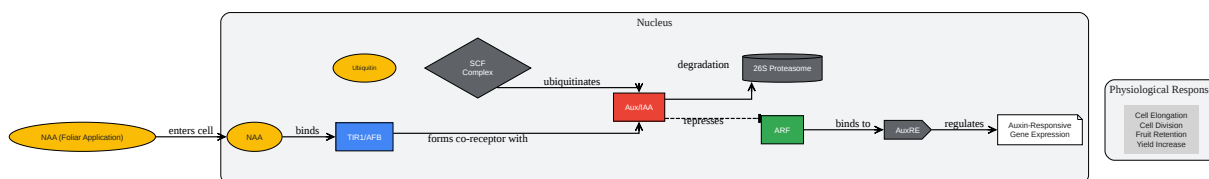
NAA, like other auxins, influences plant growth by modulating gene expression. The primary mechanism of auxin action is mediated through the SCF(TIR1/AFB)-Aux/IAA-ARF nuclear signaling pathway.^{[1][2]}

- Perception: NAA is perceived by a co-receptor complex formed by the TRANSPORT INHIBITOR RESPONSE 1/AUXIN SIGNALING F-BOX (TIR1/AFB) proteins and an Auxin/Indole-3-Acetic Acid (Aux/IAA) transcriptional repressor protein.^{[2][3]}

- **Signal Transduction:** The binding of NAA to this co-receptor complex targets the Aux/IAA repressor for ubiquitination by the SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex and subsequent degradation by the 26S proteasome.[4]
- **Response:** The degradation of the Aux/IAA repressor relieves the repression of AUXIN RESPONSE FACTORS (ARFs), which are transcription factors. ARFs can then bind to auxin-responsive elements (AuxREs) in the promoters of target genes, activating or repressing their transcription. This modulation of gene expression leads to various physiological responses, including cell elongation, division, and differentiation, which ultimately impact fruit development and retention.[2][4]

One of the key effects of NAA in enhancing crop yield is its ability to prevent the formation of the abscission layer at the base of the flower or fruit stalk, thereby reducing premature drop.[5]

Signaling Pathway Diagram



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NAA Signaling Pathway

Experimental Protocols

General Experimental Workflow

General Experimental Workflow

Protocol 1: Foliar Application of NAA on Tomato (*Solanum lycopersicum*)

This protocol is adapted from studies investigating the effect of NAA on tomato yield.[\[6\]](#)[\[7\]](#)

1. Experimental Design:

- The experiment should be laid out in a Randomized Block Design (RBD) with at least three replications.[\[7\]](#)
- Each treatment plot should consist of a specified number of plants (e.g., 10-20 plants).

2. Plant Material and Growth Conditions:

- Use a consistent tomato cultivar (e.g., 'Marmande' or 'Kashi Vishesh').[\[6\]](#)
- Raise seedlings in a nursery and transplant them to the main field at a specific age (e.g., 25-30 days old).[\[7\]](#)
- Maintain standard agronomic practices for fertilization, irrigation, and pest control throughout the experiment.

3. Preparation of NAA Solutions:

- Prepare a stock solution of NAA (e.g., 1000 ppm) by dissolving a known weight of NAA in a small amount of ethanol or 1N NaOH and then diluting with distilled water.
- From the stock solution, prepare working solutions of desired concentrations (e.g., 10, 20, 30, 40, 50 ppm).[\[8\]](#)
- A control treatment with a water spray (containing the same amount of solvent if used) should be included.
- A non-ionic surfactant (e.g., Tween-80 at 0.01%) can be added to the spray solution to ensure uniform coverage.[\[6\]](#)

4. Foliar Application:

- Apply the NAA solutions as a fine mist to the foliage of the tomato plants until runoff.
- The timing of application is critical. Common application times include:
 - At the flowering stage.[6]
 - Multiple sprays at specific intervals after transplanting (e.g., 30, 45, and 60 days after transplanting).[7]

5. Data Collection:

- **Fruit Set (%):** Tag a specific number of flower clusters at the time of spraying and count the number of flowers and the number of fruits that develop from them. Calculate the percentage of fruit set.
- **Fruit Drop (%):** Monitor the tagged flower clusters and count the number of flowers/fruits that drop.
- **Yield Parameters:** At harvest, record the following for each treatment:
 - Number of fruits per plant.
 - Average fruit weight (g).
 - Total fruit yield per plant (kg).
 - Total fruit yield per unit area (e.g., t/ha).[7]

6. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for the experimental design (RBD).
- Use a suitable post-hoc test (e.g., Tukey's HSD) to compare the treatment means at a specified significance level (e.g., $p < 0.05$).

Data Presentation: Effects of NAA on Crop Yield

The following tables summarize the quantitative data from various studies on the foliar application of NAA on different crops.

Table 1: Effect of Foliar Application of NAA on Tomato Yield Parameters

Treatment (NAA Concentration)	Number of Fruits per Plant	Average Fruit Weight (g)	Fruit Yield per Plant (kg)	Reference
Control (0 ppm)	25.3	70.2	1.78	
25 ppm	28.9	74.5	2.15	
50 ppm	32.7	78.9	2.58	
75 ppm	38.1	84.3	3.21	[7]
100 ppm	35.2	81.5	2.87	

Table 2: Effect of Foliar Application of NAA on Mung Bean (*Vigna radiata*) Yield Parameters

Treatment (NAA Concentration)	Number of Pods per Plant	Number of Seeds per Pod	100-Seed Weight (g)	Seed Yield per Plant (g)	Reference
Control (0 ppm)	35.6	8.1	3.1	9.8	Mishra et al. (2020)
50 ppm	40.2	8.5	3.3	11.5	Mishra et al. (2020)
100 ppm	45.8	8.9	3.5	13.7	Mishra et al. (2020)
150 ppm	48.9	9.2	3.6	15.1	Mishra et al. (2020)

Table 3: Effect of Foliar Application of NAA on Chilli (*Capsicum annuum*) Yield Parameters

Treatment (NAA Concentration)	Number of Fruits per Plant	Fruit Weight (g)	Fruit Yield (q/ha)	Reference
Control (No PGR)	98.5	2.8	210.5	[4]
20 ppm	133.6	3.7	292.5	[4]

Table 4: Effect of NAA on Citrus Fruit Drop and Yield

Crop / Cultivar	NAA Concentration	Reduction in Fruit Drop (%)	Increase in Fruit Retention (%)	Reference
Sweet Orange 'Jaffa'	20 ppm	-	15.8	
Navel Orange	100-400 mg·L ⁻¹	31-88	-	[9]

Table 5: Effect of NAA on Cotton Yield Parameters

Treatment	Number of Bolls per Plant	Boll Weight (g)	Seed Cotton Yield (kg/ha)	Reference
Control (RDF only)	14.9	3.25	1850	[10]
RDF + NAA 40 ppm + DAP 2%	19.3	4.01	2350	[10]

Conclusion

Foliar application of naphthalene acetic acid is a potent tool for enhancing the yield of a wide range of crops. By preventing premature abscission of flowers and fruits and promoting fruit development, NAA can significantly increase the number of harvestable fruits and overall yield. The optimal concentration and timing of application are critical factors that need to be determined for each specific crop and growing condition to maximize the benefits. The

protocols and data presented here provide a foundation for researchers and professionals to design and conduct experiments to optimize the use of NAA in their specific contexts. Further research into the molecular intricacies of NAA action and its interaction with other plant growth regulators and environmental factors will continue to refine its application for sustainable crop production.

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